

# Personal protective equipment for handling **tert-Octylamine**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **tert-Octylamine**

Cat. No.: **B044039**

[Get Quote](#)

## Essential Safety and Handling Guide for **tert-Octylamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **tert-Octylamine**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Physicochemical and Hazard Data

A summary of key quantitative data for **tert-Octylamine** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N	<a href="#">[1]</a>
Molecular Weight	129.24 g/mol	<a href="#">[1]</a>
Boiling Point	137-143 °C	<a href="#">[2]</a>
Density	0.805 g/mL at 25 °C	<a href="#">[2]</a>
Vapor Pressure	10 mmHg at 25 °C	<a href="#">[2]</a>
Vapor Density	4.46 (vs air)	<a href="#">[2]</a>
Flash Point	33 °C (91.4 °F) - closed cup	<a href="#">[2]</a>
Hazard Classifications	Flammable Liquid 3, Acute Toxicity 4 (Oral), Skin Corrosion 1C, Eye Damage 1, <a href="#">[1]</a> <a href="#">[2]</a> Aquatic Chronic 2, Corrosive to Metals 1	

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **tert-Octylamine** to prevent personal exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).[3]	Protects against splashes and vapors which can cause severe eye damage.[3][4]
Skin Protection	Complete suit protecting against chemicals, flame retardant antistatic protective clothing.[3] Handle with gloves inspected prior to use.[3]	Prevents skin contact which can cause severe burns.[3][4] Use proper glove removal technique to avoid skin contact.[3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[5] A type ABEK (EN14387) respirator filter is recommended.	Protects against inhalation of harmful vapors.[3][4]

## Experimental Protocol: Safe Handling of **tert-Octylamine**

This protocol outlines the step-by-step procedure for safely handling **tert-Octylamine** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Ensure that an eyewash station and safety shower are in close proximity and operational.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.[7]
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[4][7]

## 2. Handling the Chemical:

- Avoid all personal contact, including inhalation of vapors or mist.[3][4]
- Do not eat, drink, or smoke in the handling area.[4][7]
- Wear the appropriate PPE as specified in the table above.
- When diluting, ALWAYS add **tert-Octylamine** to water slowly; NEVER add water to the chemical to avoid a violent reaction.[4][8]
- Use non-sparking tools.[7]

## 3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[5][7]
- Keep containers tightly closed and stored upright to prevent leakage.[3]
- Store in a designated flammable liquids storage area.[4]
- Protect containers from physical damage and check regularly for leaks.[4]

## 4. Accidental Release Measures:

- In case of a spill, evacuate the area and remove all ignition sources.[3]
- Wear full body protective clothing and respiratory protection.[3][4]
- Contain the spill using inert absorbent material like sand, earth, or vermiculite.[4][9]
- Collect the absorbed material into a labeled container for disposal.[4]
- Prevent the spill from entering drains or waterways.[3][4]

## 5. First Aid Procedures:

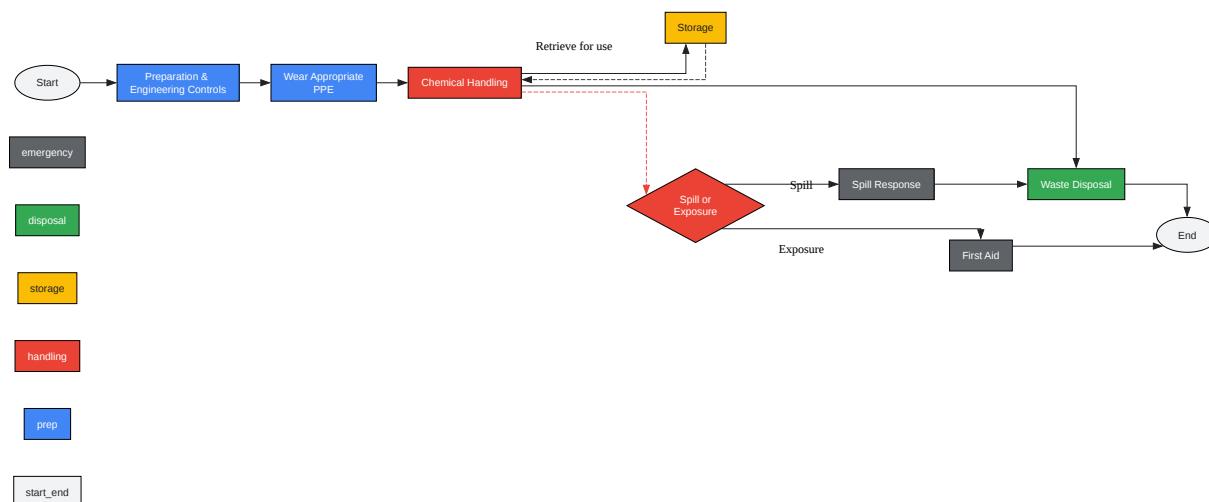
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[3][4]
- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with large amounts of water. Seek immediate medical attention.[3][4]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Seek immediate medical attention.[3]

## Disposal Plan

All waste materials containing **tert-Octylamine** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

- Collect waste in a suitable, labeled, and closed container.
- Dispose of the waste through a licensed professional waste disposal service.
- Do not dispose of the chemical down the drain.[3]
- Contaminated packaging should be disposed of as unused product.[3]

## Workflow for Safe Handling of **tert-Octylamine**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **tert-Octylamine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Octylamine | C8H19N | CID 61017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Octylamine 95 107-45-9 [sigmaaldrich.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Page loading... [wap.guidechem.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-Octylamine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044039#personal-protective-equipment-for-handling-tert-octylamine>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)